

# An In-depth Technical Guide to Reptoside: Chemical Structure and Biological Properties

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## Compound of Interest

Compound Name: *Reptoside*

Cat. No.: *B1461693*

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## Abstract

**Reptoside**, a naturally occurring iridoid glycoside, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure and properties of **Reptoside**, alongside a summary of its known biological effects. This document is intended to serve as a foundational resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development. All quantitative data is presented in structured tables for clarity, and key experimental methodologies and conceptual frameworks are visualized using DOT language diagrams.

## Chemical Structure and Properties

**Reptoside** is classified as an iridoid glycoside, a class of secondary metabolites characterized by a cyclopentane[c]pyran skeleton. Its chemical identity has been established through various spectroscopic techniques.

## General Information

Property	Value	Reference
CAS Number	53839-03-5	[1]
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>10</sub>	[1]
Molecular Weight	390.38 g/mol	[1]
IUPAC Name	[(1S,4aS,7S,7aS)-4a-hydroxy-7-methyl-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,5,6,7a-tetrahydrocyclopenta[c]pyran-7-yl] acetate	[1]
SMILES	CC(=O)O[C@]1(C)CC[C@]2(O)[C@H]1--INVALID-LINK--O[C@H]3--INVALID-LINK----INVALID-LINK----INVALID-LINK----INVALID-LINK--O3	[1]

## Spectroscopic Data

The structural elucidation of **Reptoside** is supported by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data.

<sup>1</sup>H NMR Data (300 MHz, D<sub>2</sub>O):[1]

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
6.40	d	6.5	H-3
5.90	br s	H-1	
5.02	dd	6.4, 1.3	H-4
4.75	d	H-1'	
3.92	dd	12.4, 1.9	H-6'a
3.71	br d	12.4	H-6'b
3.26	dd	8.3, 8.2	H-2'
2.65	br s	H-9	
2.04	s	CH <sub>3</sub> CO	
1.93	m	H-6a; H-7a	
1.71	m	H-6b; H-7b	
1.43	s	H-10	

## Mass Spectrometry Data:

Technique	m/z	Ion	Reference
ESI-MS	387.14	[M+Na] <sup>+</sup>	<a href="#">[1]</a>

Note: Detailed <sup>13</sup>C NMR and full mass spectrum with fragmentation patterns are not readily available in the public domain and represent a gap in the current body of knowledge.

## Biological Activities and Mechanism of Action

Preliminary studies and phytochemical screenings have suggested that **Reptoside** possesses several biological activities, primarily anti-inflammatory and antioxidant effects. It has also been identified as a potential DNA damaging agent, which may contribute to cytotoxic effects against certain cell lines.

## Anti-inflammatory and Antioxidant Activities

Extracts of various plants known to contain **Reptoside**, such as *Ajuga reptans*, have demonstrated moderate anti-inflammatory and significant antioxidant activities.[2][3][4] The antioxidant capacity is often attributed to the presence of phenolic compounds, with iridoids like **Reptoside** contributing to the overall effect.[5] The precise mechanism of action for **Reptoside**'s anti-inflammatory and antioxidant properties requires further investigation with the isolated compound.

## Cytotoxic and DNA Damaging Effects

**Reptoside** has been described as a "DNA damaging active agent".[6] This property suggests potential for cytotoxic activity against cancer cells. The mechanism of DNA damage for iridoid derivatives can involve the inhibition of DNA topoisomerase I or interference with DNA replication.[7][8]

## Interaction with AKT1 Signaling Pathway

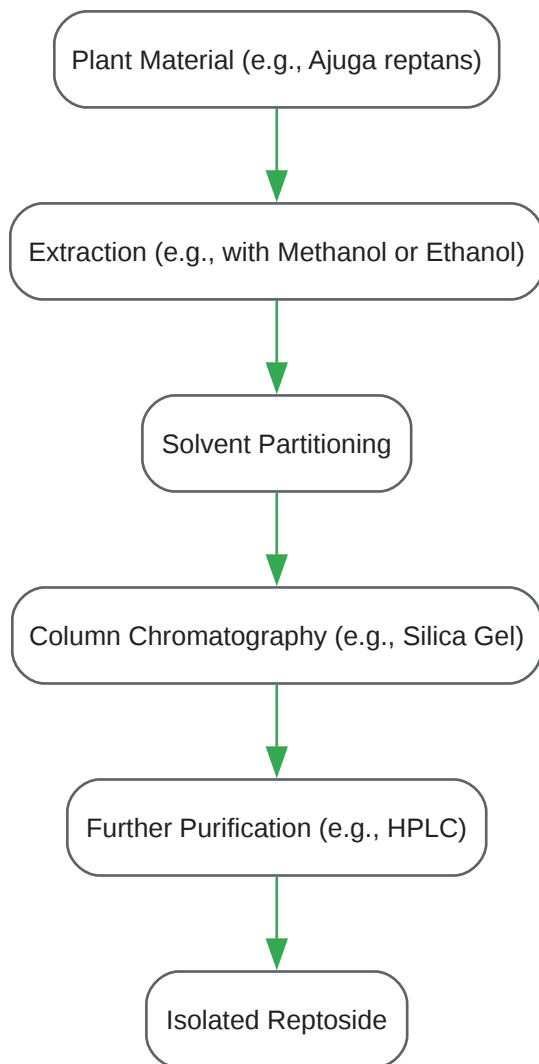
There is evidence to suggest that **Reptoside** may interact with the AKT1 signaling pathway.[7] The PI3K/Akt pathway is a crucial regulator of cell survival, proliferation, and apoptosis. Down-regulation of this pathway is a common mechanism for anticancer agents.[7] The specific nature of **Reptoside**'s interaction with AKT1 and the downstream consequences of this interaction are yet to be fully elucidated.

## Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of pure **Reptoside** are not extensively published. The following represents a generalized workflow based on common phytochemical practices.

## General Isolation and Purification Workflow

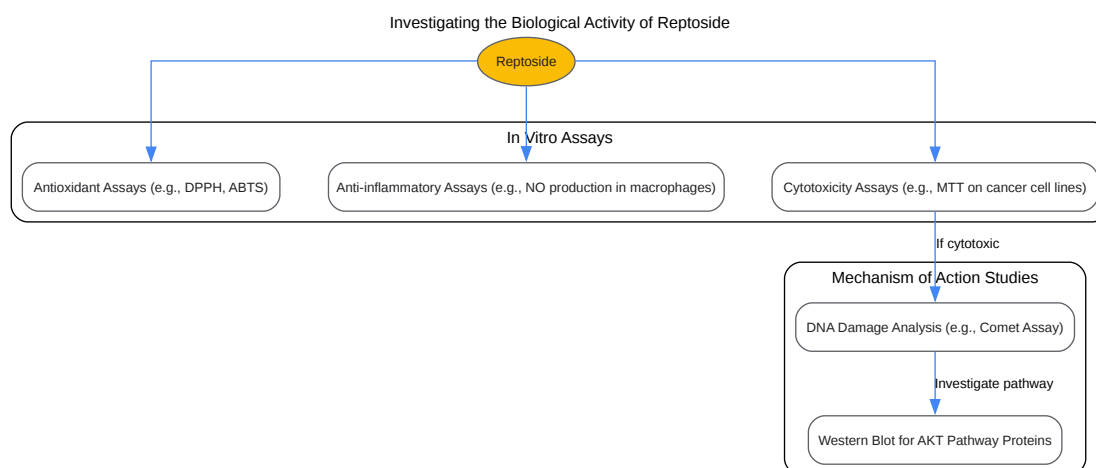
## General Workflow for Reptoside Isolation



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Caption: A generalized workflow for the isolation and purification of **Reptoside** from plant material.

## Conceptual Framework for Investigating Biological Activity



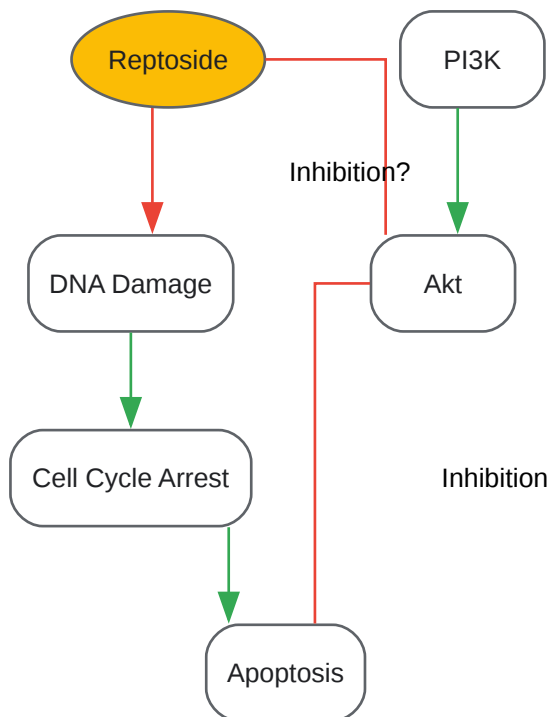
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Caption: A conceptual workflow for the in vitro evaluation of **Reptoside**'s biological activities.

## Signaling Pathway Hypothesis

Based on the available literature, a hypothetical signaling pathway for **Reptoside**'s potential anticancer activity can be proposed. This involves the induction of DNA damage and modulation of the PI3K/Akt signaling pathway.

## Hypothetical Signaling Pathway of Reptoside



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Caption: A hypothesized signaling pathway for the potential anticancer effects of **Reptoside**.

## Conclusion and Future Directions

**Reptoside** is an iridoid glycoside with demonstrated, albeit not fully characterized, anti-inflammatory, antioxidant, and potential cytotoxic activities. The current body of knowledge provides a solid foundation for its chemical structure and hints at its pharmacological potential. However, to fully realize its therapeutic promise, further research is imperative.

Key areas for future investigation include:

- Comprehensive Spectroscopic Analysis: Acquisition and publication of detailed  $^{13}\text{C}$  NMR and high-resolution mass spectrometry data are essential for unambiguous structural confirmation and as a reference for future studies.

- Quantitative Biological Assays: Studies using purified **Reptoside** are needed to determine its specific IC<sub>50</sub> values in various antioxidant, anti-inflammatory, and cytotoxic assays.
- Mechanism of Action Elucidation: In-depth studies are required to unravel the precise molecular mechanisms underlying its DNA damaging effects and its interaction with the AKT1 signaling pathway.
- In Vivo Studies: Following promising in vitro results, in vivo studies in relevant animal models will be crucial to assess its efficacy, pharmacokinetics, and safety profile.

This technical guide serves to consolidate the existing information on **Reptoside** and to highlight the exciting avenues for future research that could unlock its full potential as a therapeutic agent.

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